

Personal protective equipment for handling **Erteberel**

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Erteberel*

Cat. No.: *B1671057*

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Essential Safety and Handling Guide for **Erteberel**

For researchers, scientists, and drug development professionals, ensuring safe handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the handling and disposal of **Erteberel** (LY500307), a potent and selective estrogen receptor beta (ER β) agonist. Adherence to these procedures is critical for maintaining a safe laboratory environment.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **Erteberel** to minimize exposure and ensure personal safety.

PPE Category	Item	Specification
Eye/Face Protection	Safety Glasses	Must have side-shields.
Goggles	Chemical safety goggles.	
Skin Protection	Protective Gloves	Chemical-resistant, impervious gloves.
Lab Coat	Standard laboratory coat.	
Respiratory Protection	Dust Mask/Respirator	Use when handling powder or creating dust.

Safe Handling and Storage Procedures

Proper handling and storage are crucial to maintain the integrity of **Erteberel** and the safety of laboratory personnel.

Handling:

- Avoid contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe dust.[\[1\]](#)
- Ensure adequate ventilation during use.
- Wash hands thoroughly after handling.

Storage:

- Store in a tightly closed container.
- Keep in a cool, dry, and well-ventilated area.
- Store away from incompatible materials such as strong oxidizing agents.

Disposal Plan

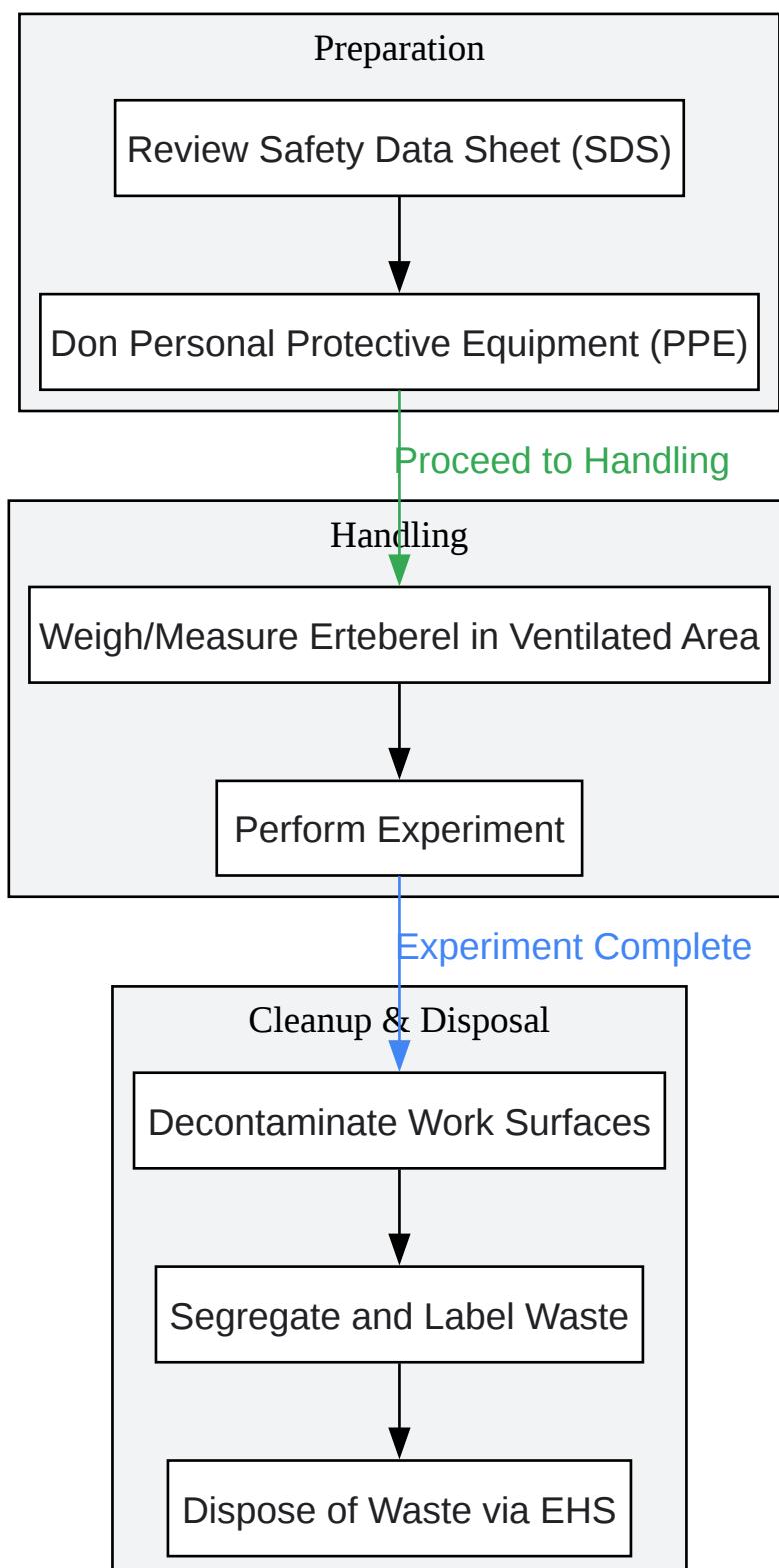
All waste materials contaminated with **Erteberel** must be disposed of in accordance with institutional, local, state, and federal regulations.

Disposal Steps:

- Collect all waste, including contaminated PPE, in a designated, sealed container.
- Label the container clearly as "Hazardous Chemical Waste" and include the name **Erteberel**.
- Consult your institution's Environmental Health and Safety (EHS) office for specific disposal procedures.
- Do not dispose of **Erteberel** down the drain or in regular trash.

Experimental Workflow: Safe Handling of **Erteberel**

The following diagram outlines the procedural steps for the safe handling of **Erteberel** from receipt to disposal.

[Click to download full resolution via product page](#)**Erteberel** Safe Handling Workflow

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References

- 1. chemicalbook.com [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling Erteberel]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1671057#personal-protective-equipment-for-handling-erteberel>

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